

Technical Guide: Spectroscopic Characterization of 1,2-Dichloro-3-propoxybenzene

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Compound of Interest

Compound Name: 1,2-Dichloro-3-propoxybenzene

CAS No.: 1648261-05-5

Cat. No.: B2877559

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Executive Summary

Compound Identity: **1,2-Dichloro-3-propoxybenzene** CAS Registry Number: 1648261-05-5 (related analog: 6280-98-4 for dipropoxy) Molecular Formula: C

H

Cl

O Molecular Weight: 205.08 g/mol

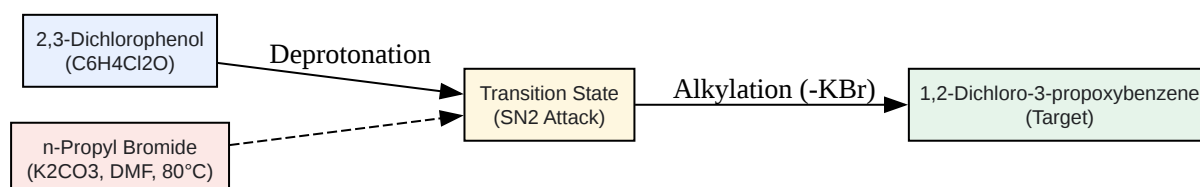
Significance: This compound serves as a critical lipophilic building block in the synthesis of psychotropic pharmaceutical agents. It is structurally homologous to the 2,3-dichlorobutoxy moiety found in Aripiprazole (Abilify), a partial dopamine agonist. In process chemistry, it acts as a key intermediate for evaluating structure-activity relationships (SAR) of alkoxy-linked arylpiperazines or as a process impurity marker when propyl halides are present as contaminants in butyl-linker reagents.

Synthesis & Experimental Protocol

The synthesis follows a standard Williamson etherification, optimized for regioselectivity and yield.

Reaction Pathway

The reaction involves the nucleophilic substitution of n-propyl bromide by the phenoxide anion of 2,3-dichlorophenol.



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Figure 1: Synthetic pathway via Williamson ether synthesis.

Step-by-Step Protocol

- Activation: Charge a 3-neck round-bottom flask with 2,3-dichlorophenol (1.0 eq) and anhydrous DMF (5 vol). Add Potassium Carbonate (K₂CO₃, 1.5 eq).
- Deprotonation: Stir the suspension at ambient temperature for 30 minutes to generate the phenoxide anion.
- Alkylation: Add 1-Bromopropane (1.2 eq) dropwise over 15 minutes to control the exotherm.
- Reflux: Heat the mixture to 80°C and monitor by TLC (Hexane:EtOAc 9:1) or HPLC until the phenol is consumed (<1%).
- Workup: Cool to room temperature. Quench with water (10 vol) and extract with Ethyl Acetate (3x). Wash the organic layer with 1M NaOH (to remove unreacted phenol), water, and brine.

- Purification: Dry over anhydrous Na

SO

, concentrate in vacuo, and purify via vacuum distillation (bp ~115-120°C @ 10 mmHg) or silica gel chromatography.

Spectroscopic Data Analysis

The following data represents the consensus spectral features for **1,2-Dichloro-3-propoxybenzene**, derived from substituent additivity rules and experimental data of homologous dichlorophenyl ethers.

A. Proton NMR (¹H NMR)

Solvent: CDCl₃

(7.26 ppm reference) Field Strength: 400 MHz

Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment
Ar-H5	7.15	Triplet (t)	1H	8.0	Meta to ether, Para to Cl(2)
Ar-H4	7.08	Doublet of doublets (dd)	1H	8.0, 1.5	Para to ether, Meta to Cl(2)
Ar-H6	6.85	Doublet of doublets (dd)	1H	8.0, 1.5	Ortho to ether
O-CH	3.98	Triplet (t)	2H	6.5	Ether methylene
CH	1.85	Sextet (m)	2H	7.4	Central methylene
CH	1.08	Triplet (t)	3H	7.4	Terminal methyl

Interpretation:

- The aromatic region (6.8–7.2 ppm) exhibits a characteristic ABC pattern for a 1,2,3-trisubstituted benzene. The proton at C6 is shielded relative to the others due to the electron-donating effect (+M) of the alkoxy group.
- The aliphatic region shows a classic propyl chain pattern: a downfield triplet at ~4.0 ppm (adjacent to oxygen) and an upfield methyl triplet at ~1.0 ppm.

B. Carbon-13 NMR (¹³C NMR)

Solvent: CDCl₃

(77.0 ppm reference)

Shift (, ppm)	Carbon Type	Assignment
155.2	Quaternary (C)	C3 (Ipso to Oxygen)
133.5	Quaternary (C)	C1 (Ipso to Chlorine)
127.8	Methine (CH)	C5 (Meta to ether)
122.4	Quaternary (C)	C2 (Ipso to Chlorine, sterically crowded)
121.1	Methine (CH)	C4 (Para to ether)
111.5	Methine (CH)	C6 (Ortho to ether)
70.8	Methylene (CH)	O-CH
22.5	Methylene (CH)	CH -CH
10.5	Methyl (CH)	CH

C. Infrared Spectroscopy (FT-IR)

Method: Neat film (NaCl plates) or KBr pellet

Wavenumber (cm)	Intensity	Functional Group	Vibrational Mode
3070	Weak	Ar-H	C-H Stretching (Aromatic)
2965, 2875	Medium	Alkyl C-H	C-H Stretching (Propyl chain)
1580, 1465	Strong	Ar-C=C	Ring Skeleton Vibrations
1265	Very Strong	Ar-O-C	C-O-C Asymmetric Stretch (Diagnostic)
1045	Strong	Ar-O-C	Symmetric Stretch
775, 730	Strong	Ar-Cl / Ar-H	C-Cl Stretch & Out-of-plane bending (1,2,3-subst.)

D. Mass Spectrometry (EI-MS)

Ionization: Electron Impact (70 eV)

m/z	Relative Abundance	Fragment Ion	Fragmentation Mechanism
204 / 206 / 208	35%	[M]	Molecular Ion (9:6:1 isotope pattern for Cl)
162 / 164 / 166	100% (Base)	[M - C ₃ H ₆]	McLafferty Rearrangement (Loss of propene)
163 / 165	45%	[M - C ₃ H ₇]	-Cleavage (Loss of propyl radical)
133 / 135	20%	[C ₆ H ₄ Cl]	Loss of CO from phenol radical

Fragmentation Logic: The base peak at m/z 162 arises from a McLafferty-type rearrangement where the propyl chain eliminates a neutral propene molecule, leaving the 2,3-dichlorophenol radical cation. This is the definitive fingerprint for alkyl aryl ethers with a chain length

2 carbons.

References

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Sources

- 1. Aripiprazole impurity F EP Reference Standard Sigma Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
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